

Personal protective equipment for handling CGP 20712 A

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CGP 20712 A

Cat. No.: B012614

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Essential Safety and Handling Guide for CGP 20712 A

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling of **CGP 20712 A**, a potent and highly selective β 1-adrenoceptor antagonist. Adherence to these guidelines is essential for ensuring laboratory safety and the integrity of experimental outcomes.

Chemical and Safety Data

CGP 20712 A is a valuable tool in pharmacological research, particularly in studies involving the differential roles of β 1 and β 2 adrenoceptors. Below is a summary of its key characteristics and safety information.

Property	Value	Reference
Chemical Name	1-[2-((3-Carbamoyl-4-hydroxy)phenoxy)ethylamino]-3-[4-(1-methyl-4-trifluoromethyl-2-imidazolyl)phenoxy]-2-propanol methanesulfonate	--INVALID-LINK--
CAS Number	105737-62-0	--INVALID-LINK--
Molecular Formula	C ₂₃ H ₂₅ F ₃ N ₄ O ₅ · CH ₄ O ₃ S	--INVALID-LINK--
Molecular Weight	590.57 g/mol	--INVALID-LINK--
Physical Form	Solid	--INVALID-LINK--
Storage Temperature	2-8°C	--INVALID-LINK--
Key Hazards	Combustible Solid, Hygroscopic	--INVALID-LINK--

Personal Protective Equipment (PPE)

Due to its chemical nature, appropriate personal protective equipment must be worn at all times when handling **CGP 20712 A**.

PPE Category	Specification	Rationale
Respiratory Protection	NIOSH-approved N95 dust mask	To prevent inhalation of the powdered compound.
Eye Protection	Safety glasses with side shields or goggles	To protect eyes from dust particles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile)	To prevent skin contact.
Body Protection	Laboratory coat	To protect clothing and skin from accidental spills.

Handling and Storage

Proper handling and storage are crucial to maintain the stability of **CGP 20712 A** and ensure the safety of laboratory personnel.

- Handling:
 - Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.
 - Avoid generating dust. Use appropriate tools for weighing and transferring the solid material.
 - As the product is hygroscopic, minimize its exposure to atmospheric moisture.
- Storage:
 - Store in a tightly sealed container in a cool, dry place.
 - Recommended storage temperature is between 2-8°C.
 - Store away from incompatible materials and sources
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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com